

Neobavaisoflavone's traditional use in Chinese medicine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Neobavaisoflavone	
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An In-depth Technical Guide to **Neobavaisoflavone** and its Role in Traditional Chinese Medicine

Introduction

Neobavaisoflavone is a prenylated isoflavonoid isolated from various plants, most notably from the dried ripe fruit of Psoralea corylifolia L.[1][2]. In the systematic framework of Traditional Chinese Medicine (TCM), this fruit is known as Buguzhi (补骨脂). For centuries, Buguzhi has been a cornerstone herb in TCM for treating a variety of ailments, grounded in its distinct energetic properties and therapeutic actions[3][4]. Modern phytochemical research has identified **neobavaisoflavone** as one of its key bioactive constituents, providing a molecular basis for the herb's traditional applications and revealing novel therapeutic potentials. This technical guide provides a comprehensive overview of the traditional uses of Buguzhi, the pharmacological activities of **neobavaisoflavone**, detailed experimental protocols, and the molecular pathways it modulates.

Traditional Chinese Medicine (TCM) Profile of Psoralea corylifolia (Buguzhi)

In TCM, herbs are characterized by their nature, flavor, and the meridian channels they influence. This framework dictates their clinical applications.

Pinyin Name: Bů Gů Zhī[5]



- English Name: Psoralea Fruit, Malaytea Scurfpea Fruit
- Properties: Pungent, Bitter, Warm
- Channel Tropism: Enters the Kidney and Spleen meridians

Traditional Indications and Uses:

Based on its properties, Buguzhi is traditionally used to:

- Tonify the Kidneys and Strengthen Yang: It is a primary herb for addressing Kidney-Yang deficiency, which can manifest as lower back and knee pain, impotence, seminal emission, enuresis, and frequent urination.
- Warm the Spleen and Stop Diarrhea: Its warming nature helps to treat diarrhea caused by Spleen-Yang deficiency, particularly "dawn diarrhea" (diarrhea that occurs early in the morning).
- Aid the Kidneys to Grasp Qi: It is used for chronic asthma and wheezing due to the Kidney's inability to "grasp" the Qi from the Lungs.
- Treat Skin Diseases (External Use): Topically, it has been applied for vitiligo, alopecia areata, and psoriasis.

Pharmacological Activities and Mechanisms of Neobavaisoflavone

Scientific investigation into **neobavaisoflavone** has elucidated the molecular mechanisms that likely underpin many of the traditional uses of Psoralea corylifolia.

Anti-inflammatory Activity

Neobavaisoflavone exhibits significant anti-inflammatory properties. Studies using lipopolysaccharide (LPS)-induced RAW264.7 macrophage cells have shown that it effectively suppresses inflammatory responses. The mechanism involves the inhibition of key signaling pathways, including Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinases (MAPKs). By down-regulating these pathways, **neobavaisoflavone** reduces the production of



inflammatory mediators such as nitric oxide (NO), reactive oxygen species (ROS), inducible nitric oxide synthase (iNOS), cyclooxygenase-2 (COX-2), tumor necrosis factor-alpha (TNF- α), interleukin-6 (IL-6), and interleukin-1 β (IL-1 β).

Bone Health and Anti-Osteoporotic Effects

The TCM use of Buguzhi for strengthening bones aligns with modern findings on **neobavaisoflavone**'s role in bone metabolism. It has been shown to inhibit osteoclastogenesis, the process of bone resorption. This effect is achieved by blocking the RANKL signaling pathway. Specifically, **neobavaisoflavone** disrupts the recruitment of TRAF6 and c-Src to the RANK receptor, which in turn inactivates downstream NF-κB, MAPKs, and Akt signaling pathways. This leads to the inhibition of calcium oscillation and the nuclear translocation of NFATc1, a master regulator of osteoclast differentiation. In vivo studies in ovariectomized mice confirmed that **neobavaisoflavone** ameliorates bone loss.

Anti-tumor Activity

Neobavaisoflavone demonstrates promising anti-cancer effects across various cell lines. In non-small-cell lung cancer (NSCLC), it has been found to inhibit cell proliferation and migration and induce apoptosis by suppressing the STAT3 signaling pathway. Furthermore, it can sensitize TRAIL-resistant prostate cancer cells, significantly enhancing TRAIL-mediated apoptosis.

Neuroprotective Effects

Neobavaisoflavone possesses potent neuroprotective properties. It has shown significant inhibitory activity against hydrogen peroxide-induced cell death in HT22 hippocampal cells. In an animal model of Alzheimer's disease, **neobavaisoflavone** administration ameliorated memory deficits and brain damage by inhibiting apoptosis, oxidative stress, and neuroinflammation. This protective effect is mediated, at least in part, through the regulation of the SIRT1 signaling pathway.

Anti-Allergic and Immunomodulatory Effects

Research has demonstrated that **neobavaisoflavone** can inhibit allergic inflammatory responses by suppressing mast cell activation. It reduces the degranulation of mast cells and



decreases the production of leukotriene C4 and prostaglandin D2. The underlying mechanism involves the suppression of MAPK phosphorylation and the NF-kB signaling pathway.

Data Presentation

Table 1: Quantitative Analysis of Neobavaisoflavone in

Psoralea corvlifolia

Compound	Amount (mg/g)	Analytical Method	Source
Neobavaisoflavone	0.74 - 11.71 (Range across components)	HPLC-UV	
Psoralen	0.74 - 11.71 (Range across components)	HPLC-UV	
Angelicin	0.74 - 11.71 (Range across components)	HPLC-UV	
Psoralidin	0.74 - 11.71 (Range across components)	HPLC-UV	
Isobavachalcone	0.74 - 11.71 (Range across components)	HPLC-UV	
Bavachinin	0.74 - 11.71 (Range across components)	HPLC-UV	-
Bakuchiol	11.71 (Most abundant)	HPLC-UV	-

Table 2: In Vitro Experimental Data for Neobavaisoflavone



Cell Line	Model	Concentration Range	Key Findings	Source
RAW264.7	LPS-induced inflammation	0.01, 0.1, 1 μΜ	Inhibition of NO, ROS, iNOS, COX-2, TNF- α , IL-6, IL-1 β	
BMMCs, RAW264.7	RANKL-induced osteoclastogene sis	Dose-dependent	Inhibition of osteoclast differentiation and function	
PC-9, H460, A549	Non-small-cell lung cancer	Dose-dependent	Decreased cell viability, migration; induced apoptosis	
LNCaP	Prostate Cancer	50 μM (+100 ng/ml TRAIL)	Increased apoptotic cells to 77.5%	
HT22	H ₂ O ₂ -induced oxidative stress	Not specified	Potent inhibition of cell death	_
B16F10	α-MSH- stimulated melanogenesis	10, 25, 50 μΜ	Reduced melanin synthesis and tyrosinase activity	

Table 3: In Vivo Experimental Data for Neobavaisoflavone



Animal Model	Condition	Dosage	Key Findings	Source
Mice	Aβ25–35-induced Alzheimer's Disease	15 mg/kg/day, 30 mg/kg/day (oral)	Ameliorated memory deficits, reduced neuronal damage, apoptosis, and neuroinflammatio n via SIRT1 signaling	
Ovariectomized Mice	Postmenopausal Osteoporosis	Not specified	Inhibited osteoclastogene sis and ameliorated bone loss	
Mice	lgE-induced Passive Systemic Anaphylaxis	Dose-dependent (oral)	Inhibited the anaphylactic reaction	

Experimental Protocols

Protocol 1: HPLC Method for Quantification of

Neobavaisoflavone

This protocol is based on methodologies for determining the content of **neobavaisoflavone** in Psoralea corylifolia.

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Column: WondaSil® C18 (150.0 mm \times 4.6 mm, 5 μ m).
- Mobile Phase: Gradient elution using (A) 0.05% trifluoroacetic acid in water and (B) acetonitrile.



• Flow Rate: 1.0 ml/min.

Column Temperature: 30°C.

Detection Wavelength: 254 nm.

Injection Volume: 20 μl.

- Sample Preparation: Ultrasonic extraction of powdered Psoralea corylifolia with 100% methanol for 30 minutes.
- Quantification: A linear regression equation is established using a standard curve of neobavaisoflavone (linear range typically 0.75-12.00 μg/ml).

Protocol 2: Anti-inflammatory Assay in RAW264.7 Cells

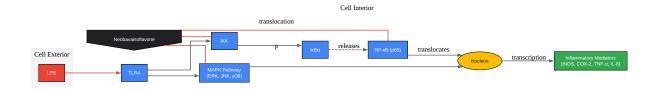
This protocol is a summary of the methods used to investigate the anti-inflammatory effects of **neobavaisoflavone**.

- Cell Culture: RAW264.7 macrophages are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Treatment: Cells are pre-treated with various concentrations of neobavaisoflavone (e.g., 0.01, 0.1, and 1 μM) for a specified time (e.g., 1 hour) before being stimulated with lipopolysaccharide (LPS) (e.g., 62.5 ng/ml) for 24 hours.
- Nitric Oxide (NO) Measurement: The concentration of NO in the culture supernatant is measured using the Griess reagent.
- Cytokine Measurement: Levels of TNF-α, IL-6, and IL-1β in the supernatant are quantified using commercial ELISA kits according to the manufacturer's instructions.
- Western Blot Analysis: Cell lysates are prepared, and proteins are separated by SDS-PAGE.
 The expression levels of key proteins (e.g., iNOS, COX-2, phosphorylated and total forms of p65, ERK, JNK, p38) are analyzed using specific primary and secondary antibodies.

Mandatory Visualizations

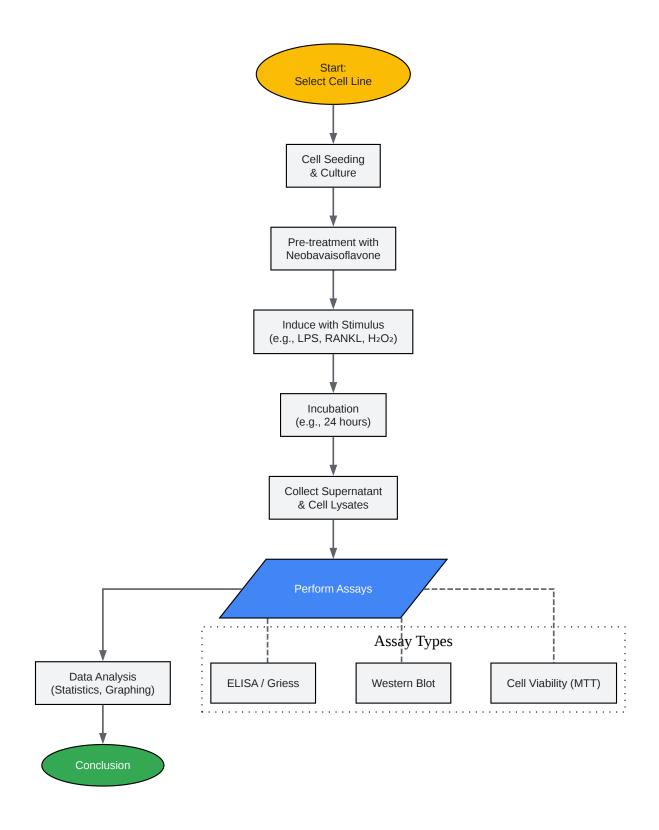


Signaling Pathway Diagrams









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- To cite this document: BenchChem. [Neobavaisoflavone's traditional use in Chinese medicine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678162#neobavaisoflavone-s-traditional-use-in-chinese-medicine]

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